

Application Note: Solid-Phase Extraction of Monohexyl Phthalate from Soil

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Compound of Interest

Compound Name: Monohexyl Phthalate

Cat. No.: B122986

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Introduction

Monohexyl Phthalate (MHP) is a primary metabolite of the widely used plasticizer, di(n-hexyl) phthalate. Due to its potential endocrine-disrupting properties and widespread presence in the environment, accurate and sensitive methods for its determination in complex matrices like soil are crucial for environmental monitoring and risk assessment. Solid-Phase Extraction (SPE) is a robust and efficient technique for the cleanup and preconcentration of MHP from soil extracts prior to chromatographic analysis. This application note provides a detailed protocol for the extraction of MHP from soil samples using SPE, followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC). The methodology is based on established principles for phthalate analysis in environmental samples.^{[1][2][3][4]}

Materials and Reagents

- Solvents (HPLC or pesticide grade): Acetone, Dichloromethane, n-Hexane, Acetonitrile
- Solid-Phase Extraction (SPE) Cartridges: C18 cartridges (e.g., 500 mg, 6 mL)
- Reagents: Anhydrous Sodium Sulfate (ACS grade, baked at 400°C for 4 hours)
- Standards: **Monohexyl Phthalate** (MHP) analytical standard
- Apparatus:

- Microwave extraction system or ultrasonic bath
- Centrifuge and centrifuge tubes (50 mL, glass)
- SPE manifold
- Rotary evaporator or nitrogen evaporator
- GC-MS or HPLC system
- Standard laboratory glassware

Experimental Protocols

1. Soil Sample Preparation and Initial Extraction

This protocol is based on microwave-assisted extraction, a common technique for phthalates in soil.^{[1][3]}

- Sample Preparation: Air-dry the soil sample and sieve it through a 2 mm mesh to remove large debris. Homogenize the sieved soil.
- Extraction:
 - Weigh 10 g of the homogenized soil into a microwave extraction vessel.
 - Add 20 mL of a 1:1 (v/v) mixture of dichloromethane and acetone to the vessel.^[1]
 - Microwave the sample according to the instrument's guidelines. A typical program might be ramping to 100°C over 10 minutes and holding for 15 minutes.
 - Allow the vessel to cool to room temperature.
- Filtration and Concentration:
 - Decant the supernatant and filter it through anhydrous sodium sulfate to remove any residual water.

- Transfer the extract to a flask and concentrate it to approximately 2 mL using a rotary evaporator.

2. Solid-Phase Extraction (SPE) Cleanup

This cleanup step utilizes C18 cartridges to remove interfering matrix components.

- Cartridge Conditioning:
 - Condition a C18 SPE cartridge by passing 5 mL of n-hexane, followed by 5 mL of dichloromethane, and finally 5 mL of acetone through the cartridge. Do not allow the cartridge to go dry.
- Sample Loading:
 - Reconstitute the 2 mL concentrated extract from the initial extraction with 5 mL of a suitable solvent mixture, such as acetone.[\[1\]](#)
 - Load the reconstituted sample onto the conditioned C18 cartridge.
- Washing:
 - Wash the cartridge with 5 mL of a low-polarity solvent like n-hexane to elute non-polar interferences.
- Elution:
 - Elute the MHP from the cartridge with 10 mL of a more polar solvent mixture, such as a 1:1 (v/v) mixture of dichloromethane and acetone.
- Final Concentration:
 - Collect the eluate and concentrate it to a final volume of 1 mL using a gentle stream of nitrogen.
 - The sample is now ready for GC-MS or HPLC analysis.

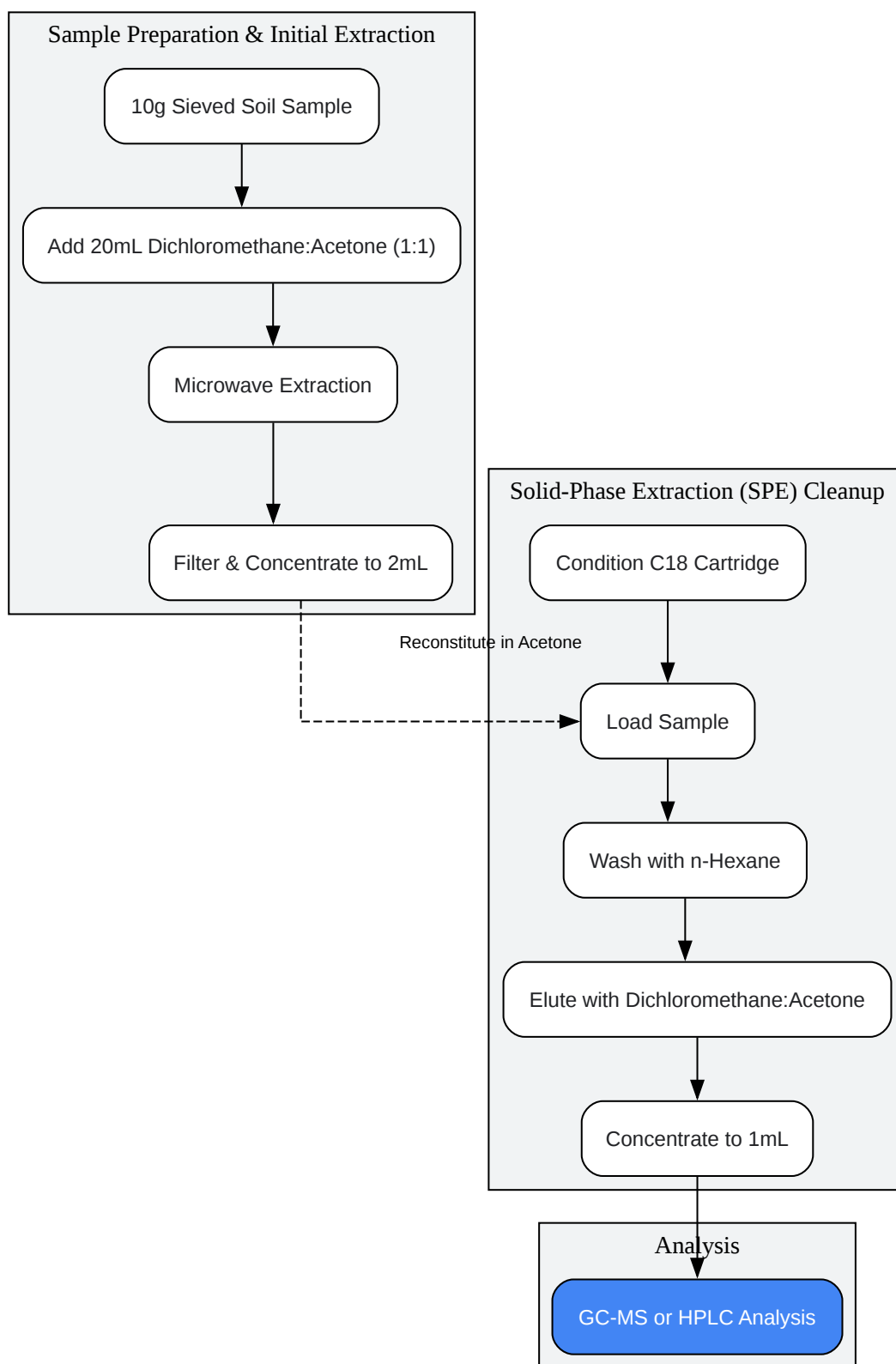
Data Presentation

The following table summarizes typical performance data for the analysis of phthalates in soil using methods similar to the one described. While specific data for MHP is not provided in the search results, these values for other phthalates can serve as a benchmark.

Parameter	Value	Reference
Linearity Range	7.5 - 750 µg/kg	[1]
Correlation Coefficient (r)	> 0.998	[1]
Average Recovery	94.4% - 114.6%	[1]
Relative Standard Deviation (RSD)	5.5% - 19.4%	[1][5]
Limit of Detection (LOD)	1.2 - 4.3 µg/kg	[1]

Mandatory Visualization

Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of **Monohexyl Phthalate** from soil.

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